

physical and chemical properties of 1,1'-Ferrocenedicarboxylic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1'-Ferrocenedicarboxylic acid

Cat. No.: B072631

[Get Quote](#)

An In-depth Technical Guide to 1,1'-Ferrocenedicarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,1'-Ferrocenedicarboxylic acid, an organoiron compound with the formula $\text{Fe}(\text{C}_5\text{H}_4\text{CO}_2\text{H})_2$, is a key derivative of ferrocene. Its unique sandwich structure, comprising two carboxylated cyclopentadienyl rings bound to a central iron atom, imparts a range of interesting chemical and electrochemical properties. This technical guide provides a comprehensive overview of the physical and chemical properties of **1,1'-ferrocenedicarboxylic acid**, detailed experimental protocols for its synthesis and analysis, and logical workflows for its preparation, making it a valuable resource for professionals in research, chemical synthesis, and drug development. Its utility as a versatile building block in the synthesis of functionalized ferrocene derivatives makes it a compound of significant interest in materials science and medicinal chemistry.^{[1][2]}

Physicochemical Properties

1,1'-Ferrocenedicarboxylic acid is a yellow to dark brown crystalline powder.^[1] It is a stable compound under normal conditions but is incompatible with strong oxidizing agents.^[3] The physical and chemical properties are summarized in the tables below.

General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₁₀ FeO ₄	[4]
Molar Mass	274.05 g/mol	[4]
Appearance	Yellow to dark brown powder	[1]
Melting Point	>300 °C (decomposes)	[4]
Density	1.769 g/cm ³	[2] (Wikipedia)
Solubility	Insoluble in water and common organic solvents. Soluble in dimethyl sulfoxide (DMSO), dimethylformamide (DMF), methanol/water mixtures, and aqueous alkali.	[4]

Spectroscopic Properties

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR (300.1 MHz, DMSO-d₆, 300 K): δ 4.45 (m, 4H, Cp-H), 4.69 (m, 4H, Cp-H), 12.29 (br s, 2H, COOH).[4]
- ¹³C{¹H} NMR (75.5 MHz, DMSO-d₆, 300 K): δ 71.4 (br s, C^{2,5}), 72.6 (C^{3,4}), 73.4 (C¹), 171.3 (br s, C=O).[4]

Infrared (IR) Spectroscopy

While a detailed peak table is not readily available in the literature, the IR spectrum of **1,1'-ferrocenedicarboxylic acid** is expected to show characteristic absorptions for the O-H stretch of the carboxylic acid (a broad band typically in the range of 2500-3300 cm⁻¹), the C=O stretch of the carboxylic acid (a strong, sharp band around 1700 cm⁻¹), and various C-H and C-C stretching and bending vibrations of the cyclopentadienyl rings.

UV-Vis Spectroscopy

Specific UV-Vis absorption maxima for **1,1'-ferrocenedicarboxylic acid** are not widely reported. Ferrocene and its derivatives typically exhibit characteristic absorptions in the UV-Vis region. The spectrum is expected to show bands related to d-d transitions of the iron center and π - π^* transitions of the cyclopentadienyl rings.

Mass Spectrometry

- Electron Ionization (EI-MS): The mass spectrum shows a molecular ion peak (M^+) at m/z 274, corresponding to the molecular weight of the compound.[\[5\]](#)

Experimental Protocols

Synthesis of 1,1'-Ferrocenedicarboxylic Acid

Two primary methods for the synthesis of **1,1'-ferrocenedicarboxylic acid** are prevalent in the literature: the hydrolysis of 1,1'-bis(ethoxycarbonyl)ferrocene and the oxidation of 1,1'-diacetylferrocene.

Method 1: Hydrolysis of 1,1'-Bis(ethoxycarbonyl)ferrocene[\[4\]](#)

This method involves the saponification of the diethyl ester of **1,1'-ferrocenedicarboxylic acid**.

- Materials:
 - 1,1'-Bis(ethoxycarbonyl)ferrocene
 - Ethanol (EtOH)
 - Sodium hydroxide (NaOH)
 - Water
 - Concentrated hydrochloric acid (HCl)
- Procedure:
 - Dissolve 1,1'-bis(ethoxycarbonyl)ferrocene in hot ethanol.

- Prepare a hot aqueous solution of sodium hydroxide.
- Add the hot NaOH solution to the ethanolic solution of the ferrocene diester.
- Heat the reaction mixture at 70-75 °C for 2 hours. An orange solid will precipitate.
- After cooling, filter the reaction mixture.
- Acidify the filtrate with concentrated hydrochloric acid to a pH of 1-2 to precipitate the crude **1,1'-ferrocenedicarboxylic acid**.
- Collect the yellow precipitate by suction filtration and wash with water.
- The crude product can be further purified by recrystallization.

Method 2: Oxidation of 1,1'-Diacetylferrocene^[3]

This method utilizes a haloform-type reaction to oxidize the acetyl groups to carboxylic acids.

- Materials:
 - 1,1'-Diacetylferrocene
 - Sodium hypochlorite (NaClO) solution (10% mass fraction)
 - Sodium hydroxide (NaOH)
 - Concentrated hydrochloric acid (HCl)
- Procedure:
 - In a light-protected vessel, dissolve 1,1'-diacetylferrocene in a 10% NaClO solution.
 - Heat the mixture at 50 °C for 1 hour, then increase the temperature to 95 °C and stir for another hour.
 - Cool the mixture and add an additional portion of 10% NaClO solution, followed by continued stirring.

- Filter the hot solution.
- Acidify the filtrate with concentrated hydrochloric acid to a pH of 1-2 to precipitate the crude product.
- Collect the precipitate by suction filtration.

Purification by Recrystallization

- Procedure:
 - Dissolve the crude **1,1'-ferrocenedicarboxylic acid** in a minimal amount of a suitable hot solvent, such as a mixture of methanol and water or by dissolving in a dilute aqueous NaOH solution followed by filtration.
 - If dissolved in NaOH, re-precipitate the purified acid by adding concentrated HCl until the pH is 1-2.
 - Allow the solution to cool slowly to facilitate the formation of well-defined crystals.
 - Collect the purified crystals by filtration, wash with a small amount of cold solvent, and dry under vacuum.[3]

Determination of Melting Point

The melting point of **1,1'-ferrocenedicarboxylic acid** is determined using a standard capillary melting point apparatus.

- Procedure:
 - A small amount of the dry, powdered sample is packed into a capillary tube.
 - The capillary tube is placed in a melting point apparatus.
 - The sample is heated at a controlled rate.
 - The temperature range from the point at which the first drop of liquid appears to the temperature at which the entire sample is liquid is recorded as the melting point. For **1,1'**-

ferrocenedicarboxylic acid, decomposition is observed at temperatures above 300 °C.

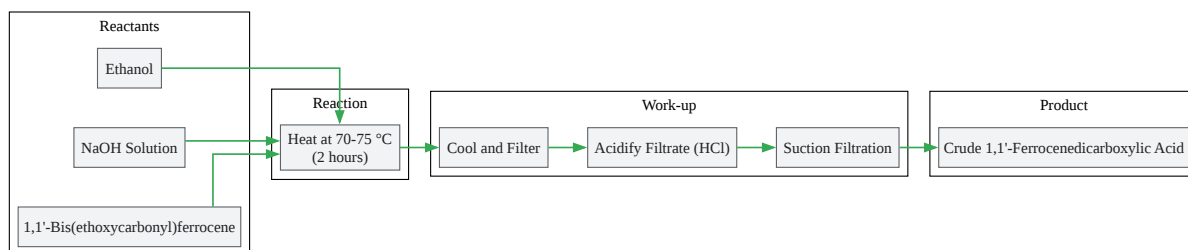
Determination of Solubility

A qualitative and semi-quantitative determination of solubility can be performed as follows.

- Procedure:
 - To a small, known volume of the solvent in a vial, add a small, accurately weighed amount of **1,1'-ferrocenedicarboxylic acid**.
 - Stir or sonicate the mixture at a constant temperature for a set period to ensure equilibrium is reached.
 - Visually inspect for the presence of undissolved solid.
 - If the solid dissolves completely, add more solute in known increments until saturation is reached.
 - If the solid is insoluble, the experiment can be repeated with different solvents. For quantitative analysis, the saturated solution can be filtered, and the concentration of the dissolved solute determined by a suitable analytical technique (e.g., UV-Vis spectroscopy after derivatization, or titration).

Visualized Workflows

Synthesis of 1,1'-Ferrocenedicarboxylic Acid via Hydrolysis



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **1,1'-Ferrocenedicarboxylic Acid** via hydrolysis.

Purification of 1,1'-Ferrocenedicarboxylic Acid by Recrystallization



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,1'-Ferrocenedicarboxylic acid | C₁₂H₁₀FeO₄ | CID 228209 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,1'-Ferrocenedicarboxylic acid - Wikipedia [en.wikipedia.org]
- 3. alfa-chemical.com [alfa-chemical.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. 1,1'-Ferrocenedicarboxylic acid [webbook.nist.gov]
- To cite this document: BenchChem. [physical and chemical properties of 1,1'-Ferrocenedicarboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072631#physical-and-chemical-properties-of-1-1-ferrocenedicarboxylic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com